

Technical Support Center: 2-Hydrazinyl-3-nitropyridine Hydrochloride

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Compound of Interest

Compound Name: 2-Hydrazinyl-3-nitropyridine
hydrochloride

Cat. No.: B7985566

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Welcome to the technical support guide for **2-Hydrazinyl-3-nitropyridine hydrochloride**. This resource is designed for researchers, chemists, and drug development professionals to provide practical, field-tested advice for handling this compound, with a specific focus on its solubility characteristics in Dimethyl Sulfoxide (DMSO). Our goal is to move beyond simple data points, offering insights into the chemical principles at play to empower you to troubleshoot and optimize your experimental workflows effectively.

Frequently Asked Questions (FAQs)

Q1: What is the documented solubility of 2-Hydrazinyl-3-nitropyridine hydrochloride in DMSO?

Direct, quantitative solubility data (e.g., in mg/mL or mM) for **2-Hydrazinyl-3-nitropyridine hydrochloride** in DMSO is not extensively reported in peer-reviewed literature or standard chemical supplier documentation. However, based on the behavior of analogous heterocyclic and hydrazine-containing compounds, it is expected to be soluble in DMSO.[1][2] The free base, 2-Hydrazinyl-3-nitropyridine, is a solid at room temperature.[3] The hydrochloride salt form is designed to improve solubility in polar solvents.

For practical purposes, achieving a stock solution in the range of 10-50 mM in anhydrous DMSO is a reasonable starting point for most biological and chemical applications. Complete dissolution may require the use of physical methods as outlined in our recommended protocol below.

Q2: My DMSO solution of the compound is yellow. Does this indicate degradation?

A yellow to orange or even brownish color is normal for solutions of this compound. The parent molecule, 2-Hydrazinyl-3-nitropyridine, is described by suppliers as a dark yellow or orange crystalline solid.^[3] This coloration is due to the chromophoric nature of the nitropyridine ring system.

However, it is crucial to distinguish between the initial color and a change in color over time. A progressive darkening of the solution, especially when stored at room temperature or exposed to light, can be an indicator of degradation.^[4] Hydrazine moieties are susceptible to oxidation, which can lead to the formation of colored byproducts.^[4] For maximum reproducibility, always use freshly prepared solutions.

Q3: What are the optimal storage conditions for the solid compound and its DMSO stock solution?

Proper storage is critical to maintaining the integrity of **2-Hydrazinyl-3-nitropyridine hydrochloride**.

- **Solid Compound:** The compound should be stored in a tightly sealed container in a freezer at -20°C.^{[5][6]} To prevent oxidation and reaction with atmospheric moisture, storing under an inert atmosphere (e.g., argon or nitrogen) is highly recommended.
- **DMSO Stock Solution:** Prepare stock solutions fresh whenever possible. If storage is unavoidable, aliquot the solution into small-volume, tightly sealed vials (to minimize headspace and repeated freeze-thaw cycles) and store at -80°C.^[2] Before sealing, flushing the vial with an inert gas can further prolong stability. We do not recommend storing aqueous dilutions for more than a day.^[1]

The rationale behind these stringent conditions is the inherent reactivity of the hydrazine functional group, which is prone to oxidation, and the potential for the entire molecule to be sensitive to light and temperature.^[4]

Experimental Protocols & Data

Physicochemical Properties Summary

Property	Value	Source(s)
Compound Name	2-Hydrazinyl-3-nitropyridine hydrochloride	-
Parent Compound	2-Hydrazinyl-3-nitropyridine	[3][7]
CAS Number (Free Base)	15367-16-5	[3][5][7]
Molecular Formula (Free Base)	C ₅ H ₆ N ₄ O ₂	[3][7]
Molecular Weight (Free Base)	154.13 g/mol	[7]
Appearance (Free Base)	Dark yellow/orange crystalline solid	[3]
Solubility in DMSO	No quantitative data available. Expected to be soluble with assistance.	-

Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol is designed to be a self-validating system for achieving complete dissolution while minimizing the risk of compound degradation.

- Pre-Experiment Preparation:
 - Allow the vial of **2-Hydrazinyl-3-nitropyridine hydrochloride** to equilibrate to room temperature for at least 20 minutes before opening. This prevents condensation of atmospheric moisture onto the solid, which can compromise stability.

- Use a new, sealed bottle of anhydrous (or low-water content) DMSO. Hygroscopic DMSO can significantly impact the solubility of certain compounds.[\[2\]](#)
- Weighing and Initial Mixing:
 - Accurately weigh the required amount of solid in a fume hood. For 1 mL of a 10 mM solution, you would need approximately 1.91 mg of the hydrochloride salt (MW $\approx$ 190.59 g/mol).
 - Add the solid to an appropriate vial (e.g., a 1.5 mL amber glass vial).
 - Add the calculated volume of anhydrous DMSO. Cap the vial tightly.
- Assisted Dissolution:
 - Vortexing: Vortex the solution vigorously for 1-2 minutes. Visually inspect for any remaining solid particles.
 - Sonication: If solid remains, place the vial in a bath sonicator for 15-30 minutes. The ultrasonic waves provide energy to break up solid aggregates and enhance solvation.
 - Gentle Warming (Use with Caution): If sonication is insufficient, warm the solution to 30-40°C in a water bath or heating block for 5-10 minutes.[\[2\]](#) Crucially, do not exceed 40°C. Elevated temperatures can accelerate the degradation of heat-labile functional groups like hydrazines and nitro groups.[\[4\]](#)
 - Vortex again after warming.
- Final Verification:
 - Once the solution is visually clear with no particulates, it is ready for use.
 - For sensitive applications, filtering the solution through a 0.22 μ m DMSO-compatible (e.g., PTFE) syringe filter can remove any micro-particulates.

Troubleshooting Guide

This guide addresses common issues encountered during the dissolution and use of **2-Hydrazinyl-3-nitropyridine hydrochloride**.

Issue 1: The compound won't dissolve completely in DMSO.

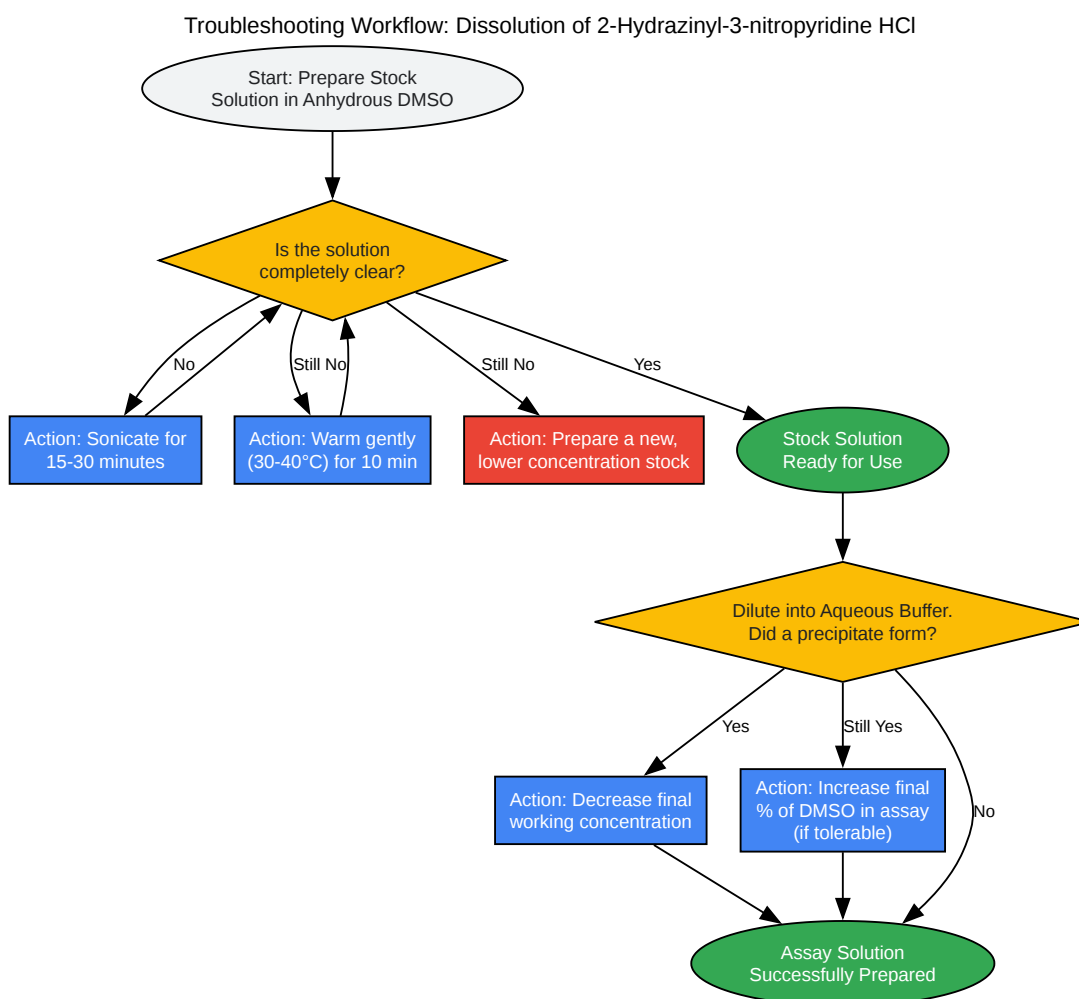
- Cause: The concentration may be too high, or the dissolution energy barrier has not been overcome. The quality of the DMSO could also be a factor.
- Troubleshooting Steps:
 - Verify DMSO Quality: Ensure you are using anhydrous DMSO from a freshly opened bottle.
 - Extend Sonication/Warming: Increase sonication time to 45-60 minutes. If using heat, maintain the 30-40°C temperature and vortex intermittently.
 - Prepare a More Dilute Stock: Attempt to prepare a 1 mM or 5 mM stock solution. It is often more effective to work with a lower, fully dissolved concentration than a higher, partially suspended one.

Issue 2: A precipitate forms when I dilute my DMSO stock into an aqueous buffer (e.g., PBS, cell media).

- Cause: This is a common phenomenon known as "crashing out." The compound is significantly less soluble in the aqueous environment than in the pure organic DMSO stock.
- Troubleshooting Steps:
 - Decrease Final Concentration: The most straightforward solution is to lower the final working concentration of the compound in your assay.
 - Increase Final DMSO Concentration: Check if your experimental system can tolerate a higher percentage of DMSO. For example, increasing the final DMSO concentration from 0.1% to 0.5% may keep the compound in solution. Always run a parallel vehicle control with the same final DMSO concentration.

- Use a Two-Step Dilution: First, dilute the DMSO stock into a small volume of your aqueous buffer while vortexing vigorously. This rapid mixing can sometimes prevent the immediate formation of large precipitates. Then, add this intermediate dilution to your final experimental volume.
- Consider Co-solvents: For in vitro assays, the inclusion of a small percentage of a solubilizing agent like PEG300 or SBE- β -CD in the final buffer can sometimes maintain solubility.^[2] This must be validated for compatibility with your specific experiment.

Diagram: Troubleshooting Workflow for Solubility Issues



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Caption: Decision workflow for dissolving and diluting the compound.

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